

A Technical Guide to Firocoxib-d4 for Research Applications

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the commercial availability and technical specifications of **Firocoxib-d4**, a deuterated internal standard essential for the accurate quantification of the selective COX-2 inhibitor, Firocoxib, in complex biological matrices. This document also outlines a typical experimental workflow for its use in bioanalytical assays and provides a visual representation of the relevant biological pathway.

Commercial Suppliers and Product Specifications

The selection of a suitable commercial supplier for **Firocoxib-d4** is a critical first step in any research endeavor. The following table summarizes the product specifications from several reputable suppliers to facilitate a comparative evaluation.



| Supplier | Product Name | CAS Number | Molecular Formula | Molecular Weight (g/mol) | Purity | Notes |
|---------------------------------|------------------|------------------|----------------------|----------------------------------|---|---|
| InvivoChe m | Firocoxib- d4 | 1325700- 11-5 | C17H16D4O 5S | 340.43 | ≥98% | For research use only.[1] |
| Simson Pharma Limited | Firocoxib D4 | 1325700- 11-5 | C17H16D4O 5S | 340.43 | Accompani ed by Certificate of Analysis. | - |
| Pharmaffili ates | Firocoxib- d4 | 1325700- 11-5 | C17H16D4O 5S | 340.43 | High purity. | White solid appearanc e.[2] |
| BIOZOL | Firocoxib- d4 | 1325700- 11-5 | C17H16D4O 5S | 340.43 | 95% (HPLC and Isotopic) | White to off-white solid.[3] |
| LGC Standards | Firocoxib- d4 | 1325700- 11-5 | C17H16D4O 5S | 340.43 | >95% (HPLC) | Stable Isotope Labelled API.[4] |
| MedchemE xpress | Firocoxib- d4 | 1325700- 11-5 | C17H16D4O 5S | 340.43 | Not specified | Deuterium labeled Firocoxib. [5] |
| Santa Cruz Biotechnol ogy | Firocoxib- d4 | 1325700- 11-5 | C17H16D4O 5S | 340.43 | Not specified | Biochemic al for proteomics research. [6] |

Experimental Protocol: Bioanalytical Method for Firocoxib using Firocoxib-d4

Foundational & Exploratory





The following is a representative LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry) protocol for the quantification of Firocoxib in a biological matrix, utilizing **Firocoxib-d4** as an internal standard. This method is adapted from established procedures for the analysis of Firocoxib in plasma and urine.[5][7]

- 1. Sample Preparation (Solid Phase Extraction SPE)
- To 200 μL of plasma or urine, add 20 μL of Firocoxib-d4 internal standard solution (concentration to be optimized based on expected analyte levels).
- Vortex mix the samples.
- Load the mixture onto a pre-conditioned C18 SPE cartridge.
- Wash the cartridge with a weak organic solvent (e.g., 5% methanol in water) to remove interferences.
- Elute the analyte and internal standard with a strong organic solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- 2. LC-MS/MS Conditions
- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., Phenomenex Luna Phenyl-Hexyl) is suitable for separation.[7]
 - Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., 2 mM ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).[5][7]
 - Flow Rate: Typically in the range of 0.2-0.5 mL/min.
 - Column Temperature: Maintained at a constant temperature (e.g., 40°C) for reproducibility.



- Tandem Mass Spectrometry (MS/MS):
 - Ionization Source: Electrospray Ionization (ESI) in either positive or negative mode, depending on the analyte's properties.
 - Scan Type: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
 - MRM Transitions:
 - Firocoxib: Monitor the transition from the precursor ion (parent mass) to a specific product ion (daughter mass).
 - **Firocoxib-d4**: Monitor the transition from its deuterated precursor ion to a corresponding product ion. The mass shift due to deuterium labeling allows for its differentiation from the unlabeled analyte.

3. Data Analysis

- Quantify Firocoxib by calculating the peak area ratio of the analyte to the internal standard (Firocoxib-d4).
- Generate a calibration curve using known concentrations of Firocoxib spiked into a blank matrix.
- Determine the concentration of Firocoxib in the unknown samples by interpolating their peak area ratios from the calibration curve.

Visualizing Key Processes

Supplier Selection Workflow

The process of selecting a suitable commercial supplier for **Firocoxib-d4** involves several key decision points, as illustrated in the following workflow diagram.



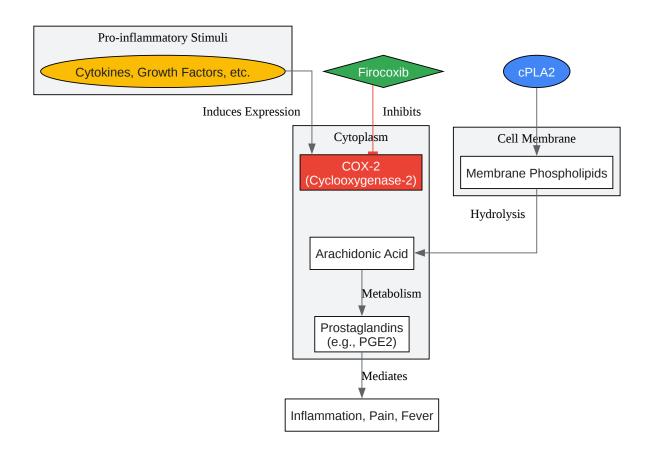


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A flowchart illustrating the key steps in selecting a commercial supplier for a research chemical.

COX-2 Signaling Pathway

Firocoxib is a selective inhibitor of the cyclooxygenase-2 (COX-2) enzyme. Understanding the COX-2 signaling pathway is crucial for researchers working with this compound. The diagram below provides a simplified representation of this pathway.



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A simplified diagram of the COX-2 signaling pathway and the inhibitory action of Firocoxib.

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